

2,3,5-Trimethacarb-d3 in environmental sample testing

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Compound of Interest

Compound Name: 2,3,5-Trimethacarb-d3

Cat. No.: B1162093

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Application Note: High-Sensitivity Quantitation of 2,3,5-Trimethacarb in Environmental Water via LC-MS/MS using **2,3,5-Trimethacarb-d3**

Abstract

This application note details a robust protocol for the quantification of 2,3,5-Trimethacarb (a carbamate insecticide) in environmental water samples. The method utilizes **2,3,5-Trimethacarb-d3** as a surrogate Internal Standard (IS) to correct for matrix effects, extraction efficiency, and ionization suppression. Unlike legacy methods (e.g., EPA 531.[1]2) relying on post-column derivatization and fluorescence, this protocol employs LC-MS/MS (Triple Quadrupole) for superior specificity and sensitivity.

Key Performance Indicators:

- Matrix: Surface water, drinking water, and groundwater.
- Limit of Quantitation (LOQ): 0.05 µg/L (ppt).
- Linearity: $R^2 > 0.995$ (0.05 – 50 µg/L).

- Critical Control Point: pH adjustment to prevent alkaline hydrolysis.[2][3]

Introduction & Chemistry

Trimethacarb is a cholinesterase-inhibiting insecticide.[4][5] Commercial formulations often contain a mixture of 3,4,5- and 2,3,5- isomers.[5] This protocol specifically targets the 2,3,5- isomer using its stable isotope analog.

The Challenge: Carbamate Instability Carbamates are notoriously unstable in alkaline conditions ($\text{pH} > 7$), undergoing rapid hydrolysis to their corresponding phenols (2,3,5-trimethylphenol) and methyl isocyanate.

- **Solution:** Immediate acidification of samples upon collection is mandatory.
- **SIDA Advantage:** The use of **2,3,5-Trimethacarb-d3** (Stable Isotope Dilution Assay) provides real-time correction for degradation during sample processing, as the isotopologue hydrolyzes at the exact same rate as the analyte.

Chemical Profile

Compound	CAS No.[4][5] [6][7][8][9][10]	Formula	MW (g/mol)	Precursor Ion (M+H)+
2,3,5-Trimethacarb	2655-15-4		193.24	194.1
2,3,5-Trimethacarb-d3	N/A (Isotope)		196.26	197.1

Method Development Strategy

Mass Spectrometry Logic (MRM)

The primary fragmentation pathway for N-methyl carbamates in ESI(+) is the neutral loss of methyl isocyanate (

, 57 Da), leaving the protonated phenol cation.

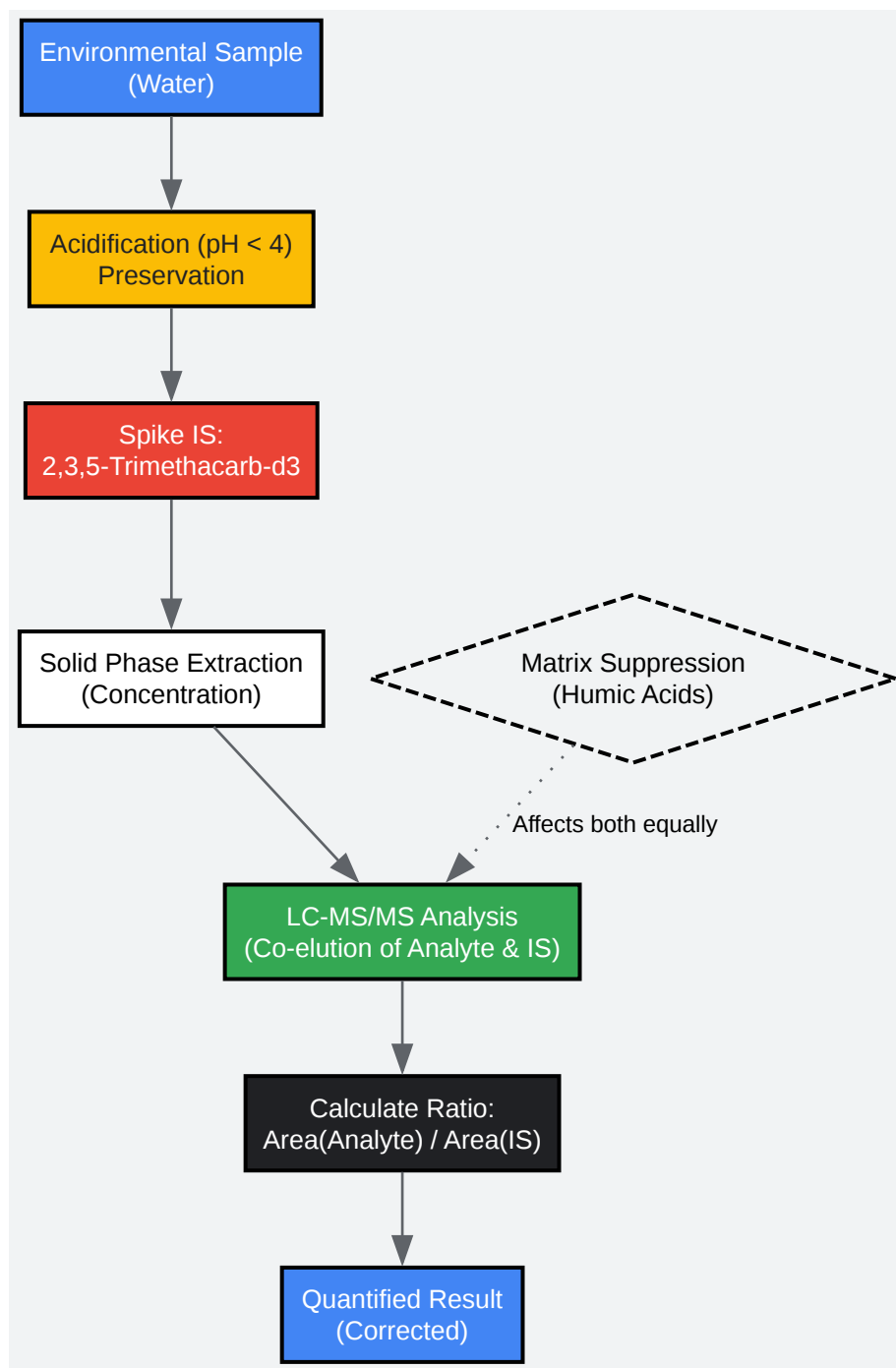
- **Native Analyte:**

(Loss of 57 Da).

- Internal Standard (d3):
 - Scenario A (N-methyl label): The label is on the leaving group. The fragment is the unlabeled phenol (m/z 105). Transition:
 m/z 136 → 105.
 - Scenario B (Ring label): The label is on the phenol ring. The fragment retains the label (m/z 136). Transition:
 m/z 136 → 105.
 - Action: Perform a product ion scan on your specific IS batch to confirm the transition.

Workflow Logic (SIDA)

The following diagram illustrates the self-correcting nature of the SIDA workflow.



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Figure 1: Stable Isotope Dilution Assay (SIDA) workflow ensuring error correction.

Experimental Protocols

Reagents & Materials

- Standards: 2,3,5-Trimethacarb (Native) and **2,3,5-Trimethacarb-d3** (IS).
- Solvents: LC-MS Grade Methanol (MeOH), Acetonitrile (ACN), Water.
- Buffer: Ammonium Formate (10 mM), Formic Acid.
- SPE Cartridges: Polymeric Divinylbenzene-N-Vinylpyrrolidone (e.g., HLB or equivalent), 200 mg/6 mL.
- Preservative: Potassium Dihydrogen Citrate or Monochloroacetic acid buffer.

Sample Collection & Preservation (Critical)

- Collect 500 mL of water in amber glass bottles (to prevent photodegradation).
- Immediately add 50 mg/L Potassium Dihydrogen Citrate to adjust pH to ~3.8.
- Add 100 mg/L Sodium Thiosulfate if residual chlorine is present (drinking water).
- Store at 4°C and extract within 14 days.

Sample Preparation (Solid Phase Extraction)

- Spiking: Add 50 µL of **2,3,5-Trimethacarb-d3** working solution (1.0 µg/mL) to 500 mL sample (Final IS conc: 0.1 µg/L).
- Conditioning: Rinse SPE cartridge with 5 mL MeOH followed by 5 mL Water.
- Loading: Pass sample through cartridge at ~5-10 mL/min under vacuum.
- Washing: Wash with 5 mL Reagent Water to remove salts/polar interferences. Dry cartridge under vacuum for 5 mins.
- Elution: Elute with 5 mL Methanol.
- Concentration: Evaporate eluate to dryness under Nitrogen (gentle flow, 35°C). Reconstitute in 1 mL 10% MeOH in Water.

LC-MS/MS Instrumentation Parameters

Liquid Chromatography (HPLC/UHPLC):

- Column: C18 or Biphenyl (e.g., Kinetex Biphenyl, 100 x 2.1 mm, 2.6 μ m).
- Flow Rate: 0.4 mL/min.
- Injection Vol: 10 μ L.
- Mobile Phase A: Water + 5 mM Ammonium Formate + 0.1% Formic Acid.
- Mobile Phase B: Methanol + 5 mM Ammonium Formate + 0.1% Formic Acid.

Gradient Profile:

Time (min)	% B	Event
0.0	10	Initial
1.0	10	Hold
8.0	95	Ramp
10.0	95	Wash
10.1	10	Re-equilibrate

| 13.0 | 10 | Stop |

Mass Spectrometry (ESI+):

- Source: Electrospray Ionization (Positive).
- Spray Voltage: 3500 V.
- Gas Temp: 350°C.

MRM Table (Verify with Optimization Standard):

Compound	Precursor (m/z)	Product (Quant)	Product (Qual)	Collision Energy (V)
2,3,5-Trimethacarb	194.1	137.1	122.1	15 / 25

| **2,3,5-Trimethacarb-d3** | 197.1 | 137.1* | 125.1 | 15 / 25 |

*Note: If d3 label is on N-methyl, product is 137.1. If on ring, product is 140.1.

Validation & Quality Assurance

To ensure the method is "self-validating," adhere to these criteria:

- Internal Standard Recovery: Monitor the absolute area of the d3-IS in every sample. A drop <50% compared to the calibration standard indicates severe matrix suppression or extraction failure.
- Ion Ratio Confirmation: The ratio of Quant/Qual ions for the native analyte must match the standard within $\pm 20\%$.
- Linearity: Calibration curve (Ratio of Analyte Area / IS Area) must have

Troubleshooting Guide:

Issue	Probable Cause	Corrective Action
Low IS Recovery	Matrix suppression or pH drift.	Check sample pH (must be <4). Dilute extract 1:2.
Peak Tailing	Column secondary interactions.	Increase Ammonium Formate concentration to 10mM.

| Isomer Co-elution | 3,4,5- isomer interference. | Use a Biphenyl column for enhanced pi-pi selectivity over C18. |

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